A Comprehensive Technical Guide to the Characterization of C22H28O6P2

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Compound of Interest

Compound Name:	*Diethyl [10-(diethoxyphosphoryl)-anthracen-9-yl]phosphonate*
CAS No.:	*1017789-46-6*
Cat. No.:	*B1604459*

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Abstract: The molecular formula C22H28O6P2 represents a class of organophosphorus compounds with significant potential in therapeutic and industrial applications. As with any novel chemical entity, a rigorous and systematic characterization is paramount to understanding its structure, purity, physicochemical properties, and ultimately, its function. This guide provides an in-depth, technically-focused framework for the comprehensive characterization of a compound with this formula. It is designed for researchers, scientists, and drug development professionals, offering not just protocols, but the strategic rationale behind the analytical choices. We navigate the logical flow from initial purity assessment and exact mass confirmation to definitive structural elucidation and physicochemical profiling, ensuring a foundation of scientific integrity and trustworthiness at each step.

Introduction: The Imperative for Rigorous Characterization

Organophosphorus compounds are a cornerstone of modern chemistry, with applications ranging from pharmaceuticals, such as bisphosphonates for bone disorders, to pesticides and industrial reagents.[1] A molecule with the formula C22H28O6P2, containing two phosphorus

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atoms, immediately suggests a complex structure that demands a multi-faceted analytical approach. The presence of these phosphorus centers is a key feature, making techniques like ^{31}P Nuclear Magnetic Resonance (NMR) spectroscopy not just useful, but essential for unambiguous characterization.[2][3]

The goal of this guide is to establish a self-validating system of protocols. Each analytical step builds upon the last, creating a weight of evidence that culminates in a complete and accurate description of the molecule. This approach is critical for regulatory submission, intellectual property protection, and ensuring reproducibility in downstream biological or material science applications.

Part 1: Identity and Purity Assessment

Before delving into complex structural analysis, it is crucial to confirm the molecular formula and assess the purity of the synthesized compound. This initial phase prevents the misinterpretation of data due to impurities and validates the foundational identity of the molecule.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Experience: The first and most fundamental question is whether the compound has the correct molecular weight. Low-resolution mass spectrometry can be misleading, but High-Resolution Mass Spectrometry (HRMS), typically using a Time-of-Flight (TOF) or Orbitrap analyzer, provides a highly accurate mass measurement. This allows for the confirmation of the elemental composition. For C22H28O6P2, the expected monoisotopic mass is 466.1310 g/mol . An observed mass within a narrow tolerance (typically < 5 ppm) provides strong evidence for the correct molecular formula.

Protocol: HRMS Analysis via ESI-TOF

- Sample Preparation: Prepare a 1 mg/mL stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile). Dilute to a final concentration of 1-10 µg/mL in 50:50 acetonitrile:water with 0.1% formic acid for positive ion mode or 0.1% ammonium hydroxide for negative ion mode.
- Instrumentation: Utilize an Electrospray Ionization (ESI) source coupled to a TOF mass spectrometer.

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- Acquisition Parameters:
  - Ionization Mode: Positive and Negative ESI to observe $[M+H]^+$, $[M+Na]^+$, or $[M-H]^-$ ions.
  - Mass Range: 100-1000 m/z.
  - Capillary Voltage: 3.5 kV.
  - Source Temperature: 120°C.
  - Data Analysis: Compare the observed accurate mass of the most abundant ion with the theoretical mass calculated for C22H28O6P2.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Trustworthiness: A high-purity sample is the bedrock of reliable characterization. HPLC coupled with a universal detector like an Evaporative Light Scattering Detector (ELSD) or a more specific UV detector is the gold standard for purity assessment. The goal is to develop a method that can separate the main compound from any starting materials, by-products, or degradation products.[4]

Protocol: HPLC-UV/ELSD Purity Assessment

- Column Selection: A C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm particle size) is a versatile starting point.[4]
- Mobile Phase Development:
  - Mobile Phase A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
  - Mobile Phase B: Acetonitrile with 0.1% TFA or formic acid.
  - Gradient: Start with a linear gradient (e.g., 5% B to 95% B over 20 minutes) to screen for impurities.
  - Flow Rate: 1.0 mL/min.[4]

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- Detection:
  - UV: Monitor at multiple wavelengths (e.g., 210 nm, 254 nm) to detect chromophoric compounds.
  - ELSD: For universal detection of non-volatile analytes, including those without a strong chromophore.
- Validation: The method should demonstrate specificity, linearity, and a limit of detection (LOD) sufficient to quantify impurities at relevant levels (e.g., <0.1%).

Parameter	Typical Acceptance Criteria	Purpose
Purity by Area %	≥ 95% for early-stage research	To quantify the proportion of the main peak relative to all detected peaks.
Peak Tailing Factor	0.8 - 1.5	Ensures good chromatographic peak shape for accurate integration.
Resolution	> 2.0 between main peak and closest impurity	Confirms that impurity peaks are well-separated from the main analyte peak.

Table 1: Key HPLC parameters for purity validation.

Part 2: Definitive Structural Elucidation

With purity and molecular formula confirmed, the next phase is to assemble the atomic connectivity and determine the three-dimensional structure of the molecule. This requires a suite of spectroscopic techniques.[5][6]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the structure of organic molecules in solution. For a compound containing phosphorus, a combination of ^{1}H, ^{13}C, and ^{31}P NMR experiments is essential.

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Expertise & Experience: The causality behind this multi-technique approach is synergistic. ^{1}H NMR reveals the proton environments and their connectivity through spin-spin coupling. ^{13}C NMR shows the number of unique carbon atoms, giving clues about molecular symmetry.[7] Crucially, ^{31}P NMR provides direct information about the chemical environment of the phosphorus atoms.[3] The large chemical shift range of ^{31}P makes it highly sensitive to the nature of substituents.[3][8] Two-dimensional (2D) NMR experiments like COSY, HSQC, and HMBC are then used to piece the puzzle together.

Figure 1: Synergistic workflow for NMR-based structural elucidation.

Protocol: Comprehensive NMR Analysis

- Sample Preparation: Dissolve ~5-10 mg of the high-purity sample in 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- ^{1}H NMR: Acquire a standard proton spectrum. Integrate signals to determine the relative number of protons. Analyze chemical shifts and coupling patterns.
- ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum to count the number of unique carbons. A DEPT-135 experiment can distinguish between CH, CH_2, and CH_3 groups.
- ^{31}P NMR: Acquire a proton-decoupled ^{31}P spectrum.[8] The number of signals indicates the number of unique phosphorus environments. Chemical shifts are reported relative to an external standard of 85% H_3PO_4.[2]
- 2D NMR:
  - COSY: To identify protons that are coupled to each other, typically on adjacent carbons.
  - HSQC: To correlate each proton with the carbon it is directly attached to.
  - HMBC: To identify longer-range correlations (2-4 bonds) between protons and carbons, and critically, between protons and phosphorus (^{1}H-^{31}P HMBC). This is key for connecting fragments across the phosphorus centers.

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Experiment	Information Gained	Hypothetical Data for C22H28O6P2
^{1}H NMR	Proton environments, count, and neighbors	Aromatic protons (δ 7-8 ppm), Aliphatic protons (δ 1-4 ppm)
^{13}C NMR	Number and type of unique carbons	22 signals (if asymmetric), signals for C=O, aromatic C, aliphatic C, C-O, C-P
^{31}P NMR	Phosphorus chemical environments	Two signals if P atoms are non-equivalent; one signal if symmetric.
HMBC	Long-range H-C and H-P connectivity	Correlations from protons on an ethyl group to a phosphorus atom (e.g., -O-CH$_2$-P)

Table 2: Summary of information obtained from key NMR experiments.

X-ray Crystallography

Authoritative Grounding: While NMR provides the solution-state structure, single-crystal X-ray crystallography provides the unambiguous, solid-state atomic arrangement, including absolute stereochemistry.[9] Obtaining a diffraction-quality crystal is the primary challenge.

Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Attempt to grow single crystals by slow evaporation, vapor diffusion, or solvent layering using a variety of solvent systems (e.g., ethanol/water, dichloromethane/hexane).
- Data Collection: Mount a suitable crystal on a diffractometer. Collect diffraction data at a low temperature (e.g., 100 K) to minimize thermal motion.
- Structure Solution & Refinement: Process the diffraction data to solve and refine the crystal structure. The final model provides precise bond lengths, angles, and the overall 3D conformation.

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Part 3: Physicochemical Property Determination

Understanding the physicochemical properties of C22H28O6P2 is critical for its application, especially in drug development, where properties like solubility and stability dictate bioavailability and shelf-life.

Aqueous Solubility

Trustworthiness: Solubility is a fundamental parameter. A shake-flask method is a reliable, albeit manual, way to determine thermodynamic solubility.

Protocol: Shake-Flask Solubility Assay

- Add an excess amount of the compound to a series of vials containing buffers at different pH values (e.g., pH 2.0, 7.4, 9.0).
- Agitate the vials at a constant temperature (e.g., 25°C) for 24-48 hours to ensure equilibrium is reached.
- Filter the suspensions to remove undissolved solid.
- Quantify the concentration of the dissolved compound in the filtrate using a validated HPLC-UV method.

Chemical Stability

Expertise & Experience: Assessing stability under various stress conditions (e.g., pH, temperature, light) is essential to predict the compound's shelf-life and identify potential degradation pathways. This is a self-validating system; by identifying the degradation products, one can propose a degradation mechanism, which in turn informs optimal storage and formulation conditions.

Figure 2: Workflow for forced degradation and stability studies.

Protocol: Forced Degradation Study

- Prepare solutions of the compound (~0.5 mg/mL) in various stress media: 0.1 M HCl, 0.1 M NaOH, 3% H_2O_2, and pure water.

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- Expose the solutions to elevated temperature (e.g., 60°C) and/or photolytic conditions as per ICH Q1B guidelines.
- At specified time points (e.g., 0, 2, 8, 24 hours), take an aliquot, neutralize if necessary, and analyze by HPLC-UV to quantify the remaining parent compound.
- Analyze the stressed samples by LC-MS to identify the mass of any significant degradation products, which can then be targeted for structural elucidation.

Conclusion

The comprehensive characterization of a novel molecule with the formula C22H28O6P2 is a systematic process that builds a foundation of trust in the data. By following a logical progression from identity and purity confirmation to detailed structural elucidation and physicochemical profiling, researchers can establish a complete profile of the compound. The integration of orthogonal techniques, particularly the indispensable role of ^{31}P NMR for organophosphorus compounds, ensures the scientific integrity of the conclusions. This guide provides the framework and the causal logic for such an endeavor, empowering scientists to move forward with confidence into functional studies and application development.

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